

Prudent Disposal of GPI-1485 in a Research Environment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GPI-1485

Cat. No.: B1672109

[Get Quote](#)

For laboratory professionals engaged in the dynamic field of drug development, the safe and compliant disposal of investigational compounds like **GPI-1485** is a critical component of operational excellence and environmental responsibility. This document provides a comprehensive, step-by-step guide for the proper disposal of **GPI-1485**, ensuring the safety of personnel and adherence to regulatory standards.

Chemical and Physical Properties

A summary of the known properties of **GPI-1485** is presented below. This information is essential for a comprehensive understanding of the compound's characteristics, which informs its safe handling and disposal.

Property	Value
Molecular Formula	C ₁₂ H ₁₉ NO ₄ [1]
Molecular Weight	241.29 g/mol [1]
Appearance	Solid (Assumed)
Solubility	No data available

Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the disposal of **GPI-1485** waste, including pure compound, contaminated labware, and solutions.

1. Personal Protective Equipment (PPE): Before handling **GPI-1485** waste, ensure appropriate PPE is worn, including:

- Safety goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

2. Waste Segregation:

- Solid Waste: Collect unused or expired **GPI-1485**, contaminated personal protective equipment (gloves, weigh boats, etc.), and other solid materials in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Dispose of solutions containing **GPI-1485** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Sharps Waste: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container.

3. Container Labeling: All waste containers must be accurately labeled with the following information:

- "Hazardous Waste"
- The full chemical name: "**GPI-1485**"
- The primary hazards associated with the compound (if known). In the absence of specific data, treat as a potentially harmful chemical.
- The accumulation start date.

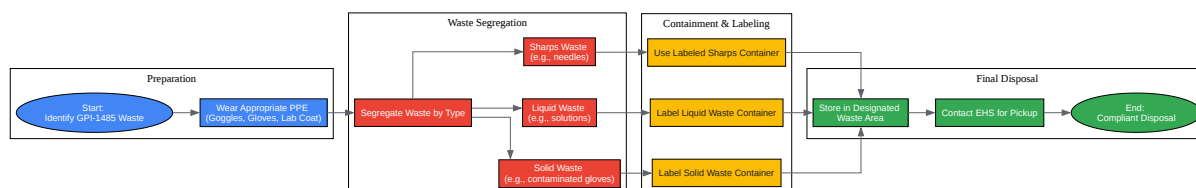
4. Storage of Waste: Store waste containers in a designated, secure area away from general laboratory traffic. Ensure containers are tightly sealed to prevent leaks or spills.

5. Final Disposal:

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
- Do not dispose of **GPI-1485** down the drain or in the regular trash.[2]
- Follow all local, state, and federal regulations for the disposal of chemical waste.

Disposal Workflow

The following diagram illustrates the logical flow of the **GPI-1485** disposal process.



[Click to download full resolution via product page](#)

Caption: **GPI-1485** Disposal Workflow Diagram

This procedural guidance is intended to supplement, not replace, institutional and regulatory policies. Always consult your organization's specific safety protocols and your EHS department

for any questions or concerns regarding chemical waste disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. genophore.com [genophore.com]
- 2. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Prudent Disposal of GPI-1485 in a Research Environment]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1672109#gpi-1485-proper-disposal-procedures\]](https://www.benchchem.com/product/b1672109#gpi-1485-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

